

Cefadroxil sulfoxide sample preparation techniques

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Compound Focus: Cefadroxil Sulfoxide

CAS No.: 182290-77-3

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Cefadroxil S-Sulfoxide: Overview and Applications

Cefadroxil S-sulfoxide is a specified impurity and degradation product of the antibiotic Cefadroxil. It is primarily used as a **reference standard** in analytical chemistry to ensure drug quality and safety [1] [2].

The table below summarizes its key identifiers and applications based on the available data.

Property	Description
Chemical Name	(6R,7R)-7-[(R)-2-Amino-2-(4-hydroxyphenyl)acetamido]-3-methyl-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid 5S-oxide [1] [2]
Molecular Formula	C ₁₆ H ₁₇ N ₃ O ₆ S [1] [2]
Molecular Weight	379.4 g/mol [1] [2]
CAS Number	Information not located in search results
Primary Application	Analytical method development, validation (AMV), and Quality Control (QC) for ANDA and commercial production of Cefadroxil [1] [2]

Property	Description
Storage Conditions	Store in a cool, dry place at ambient shipping temperature [1] [2]

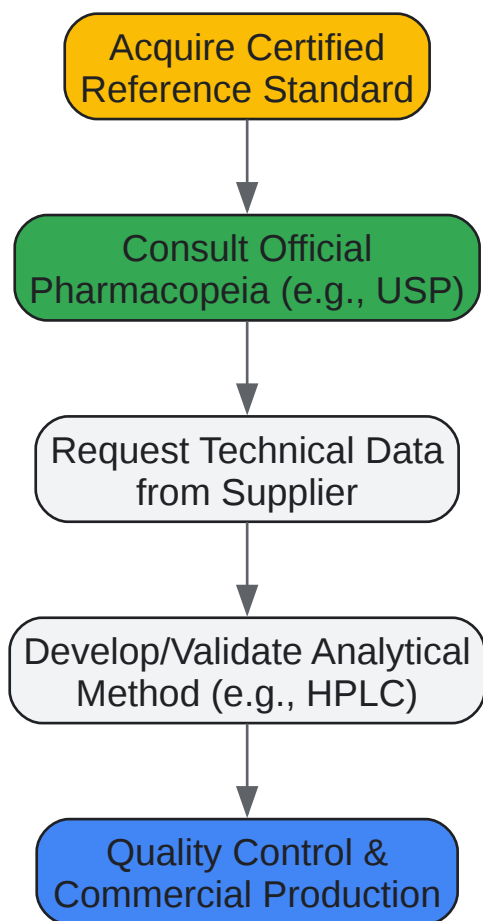
How to Obtain Detailed Protocols

The search results indicate that Cefadroxil S-sulfoxide is typically supplied as a characterized reference material rather than synthesized in a standard lab [1] [2]. Therefore, "sample preparation" in this context often refers to its **proper handling and use in analytical procedures**.

To establish a detailed protocol for your lab, consider the following approaches:

- **Consult Official Compendia:** The most reliable source for detailed protocols is the official pharmacopeia that specifies the use of this standard, such as the **United States Pharmacopeia (USP)**. The search results explicitly mention that the product can be used as a reference standard with traceability to USP [1].
- **Contact Suppliers Directly:** Manufacturers and suppliers like **SynZeal** and **CleanChem Lab** are noted sources for this material [1] [2]. They can often provide technical data sheets, certificates of analysis, and application notes that include recommended handling and preparation procedures.
- **Review Broader Analytical Literature:** While not found in this search, methodologies for analyzing Cefadroxil S-sulfoxide can often be found in scientific publications detailing HPLC or LC-MS methods for Cefadroxil and its impurities. These methods will include specifics on mobile phase preparation, column selection, and instrument parameters.

The diagram below outlines this recommended workflow for developing your own analytical methods using this reference standard.



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Key Considerations for Method Development

When developing analytical methods using this reference standard, keep these general principles in mind:

- **Purpose:** Use the standard to identify and quantify the Cefadroxil S-sulfoxide impurity in Cefadroxil drug substances and products, ensuring compliance with regulatory limits [1] [2].
- **Solubility:** While exact data for the sulfoxide is not provided, Cefadroxil itself is soluble in water [3]. The mobile phase used in HPLC methods for related compounds often includes a buffer and an organic modifier like acetonitrile [4] [5], which can be a starting point for solubility tests.
- **Storage and Handling:** The standard should be stored in a cool, dry place to maintain stability [2]. Always allow the vial to equilibrate to room temperature before use to prevent moisture condensation.

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